

Natural sources of Isochlorogenic acid C

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Compound of Interest

Compound Name: *Isochlorogenic acid C*

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The **Isochlorogenic Acid C** (4,5-diCQA) Blueprint: Sourcing, Isolation, and Therapeutic Mechanics

Part 1: Executive Summary

Isochlorogenic acid C (4,5-Dicaffeoylquinic acid) represents a high-value target in the phenylpropanoid class, distinct from its isomers A (3,5-diCQA) and B (3,4-diCQA) due to its unique steric configuration and stability profile. While often overshadowed by the more abundant Chlorogenic acid (5-CQA), **Isochlorogenic acid C** has emerged as a potent lead compound for anti-HIV integrase activity, hepatoprotection, and neuroinflammation modulation.

This technical guide addresses the primary bottleneck in 4,5-diCQA research: the difficulty in obtaining high-purity isolates due to rapid acyl migration (isomerization). We present a validated sourcing strategy, a self-correcting extraction protocol using ionic liquids, and a mechanistic breakdown of its therapeutic action.

Part 2: Chemical Identity & The "Nomenclature Trap"

Before sourcing, researchers must navigate a critical nomenclature conflict in literature. Chemical vendors and the Chinese Pharmacopoeia (ChP) generally align, but older botanical

literature often swaps the "B" and "C" designations.

Definitive Identification:

- Common Name: **Isochlorogenic acid C**^{[1][2][3][4][5]}
- IUPAC/Chemical Name: 4,5-Dicaffeoylquinic acid (4,5-diCQA)^{[4][6][7]}
- CAS Number: 57378-72-0^{[3][4]}
- Molecular Formula: C₂₅H₂₄O₁₂
- Molecular Weight: 516.45 g/mol ^{[3][4][8]}

The Isomerization Risk: Unlike 3,5-diCQA (Isochlorogenic acid A), which is thermodynamically unstable and prone to rapid isomerization, 4,5-diCQA is relatively more stable under thermal stress. However, in neutral or alkaline pH (pH > 7.0), it will undergo acyl migration, converting into 3,4-diCQA or 3,5-diCQA.

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Critical Protocol Rule: All extraction solvents must be acidified (pH 2.5–3.0) to "freeze" the acyl groups in the 4,5-position.

Part 3: Botanical Reservoirs & Yield Analysis

While *Lonicera japonica* is the most cited source, recent quantitative profiling suggests *Chrysanthemum morifolium* may offer superior extractability for this specific isomer.

Table 1: Comparative Yields of **Isochlorogenic Acid C** (4,5-diCQA)

Botanical Source	Part Used	Estimated Yield (mg/g dw)	Extraction Complexity	Notes
Chrysanthemum morifolium	Flower	4.20	Moderate	Highest reported specific yield using IL-UAE [1].
Lonicera japonica	Green-White Buds	0.35 – 3.50	High	Co-elutes heavily with Isochlorogenic A & B; requires precise fractionation [2].
Coffea canephora	Green Beans (Robusta)	1.50 – 4.00	Low	High abundance, but caffeine removal is required first.
Gynura divaricata	Aerial Parts	~1.20	Moderate	Good secondary source; often used in TCM for diabetes.

Part 4: Extraction & Purification Architecture

We present two protocols: a High-Yield Method (Ionic Liquid) for analytical standards and a Scalable Method (HSCCC) for preparatory isolation.

Protocol A: Ionic Liquid-Based Ultrasonic-Assisted Extraction (IL-UAE)

Best for: Maximizing yield from Chrysanthemum or Lonicera.

Reagents:

- Solvent: 0.65 mol/L [Bmim]Br (1-butyl-3-methylimidazolium bromide).[9]

- Purification Phase: Ammonium sulfate ((NH₄)₂SO₄).

Step-by-Step Workflow:

- Pre-treatment: Pulverize dried Chrysanthemum morifolium flowers to <40 mesh.
- Digestion: Mix powder with 0.65 M [Bmim]Br solution at a liquid-to-solid ratio of 23:1.
- Extraction: Sonicate (Ultrasonic power: 250W) for 49 minutes at 25°C.
 - Why: Ultrasound disrupts the cell wall; the ionic liquid disrupts the hydrogen bonding network of the cellulose, releasing the bound phenolics.
- Aqueous Two-Phase Separation (ATPS):
 - Add (NH₄)₂SO₄ to the extract (approx.[\[9\]](#) 0.23 g/mL).
 - Adjust pH to 3.0 using H₂SO₄ (Critical for stability).
 - Centrifuge at 4000 rpm for 10 mins.
- Recovery: The 4,5-diCQA partitions into the Ionic Liquid-rich top phase (Extraction efficiency >98%).
- Isolation: Back-extract with acidified ethyl acetate to remove the ionic liquid, then evaporate to dryness.

Protocol B: High-Speed Counter-Current Chromatography (HSCCC)

Best for: Isolating >100mg pure compound.

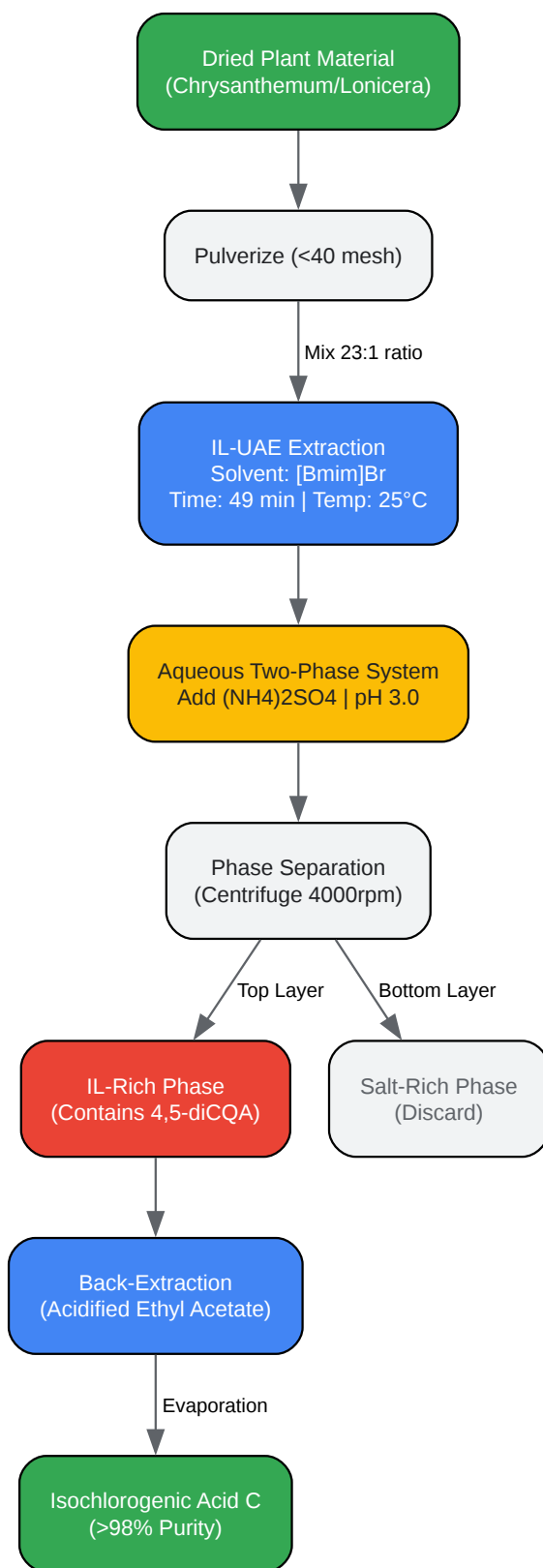
Two-Phase Solvent System:

- n-Hexane : Ethyl Acetate : Methanol : Water (1:5:1:5, v/v/v/v).
- Acidification: Add 10mM HCl to the water phase to suppress ionization.

Workflow:

- Crude Extraction: Extract plant material with 70% Ethanol (pH 3.0). Evaporate ethanol.
- Partitioning: Wash aqueous residue with Petroleum Ether (removes lipids/chlorophyll). Extract remaining aqueous phase with Ethyl Acetate.[\[10\]](#)
- HSCCC Setup:
 - Fill column with Upper Phase (Stationary).
 - Pump Lower Phase (Mobile) at 2.0 mL/min.
 - Rotation: 800 rpm (Head-to-Tail).
- Injection: Dissolve 200mg Ethyl Acetate fraction in 10mL mixed phase.
- Elution Order: 4,5-diCQA typically elutes after 3,5-diCQA due to higher hydrophobicity in this system.

Part 5: Visualization of Workflow



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Caption: Optimized Ionic Liquid-Based Extraction workflow for maximum recovery of Isochlorogenic Acid C.

Part 6: Pharmacological Mechanics

Isochlorogenic acid C exhibits a distinct pharmacological profile compared to its isomers, particularly in viral inhibition and liver fibrosis.

Anti-HIV Integrase Activity

4,5-diCQA acts as a potent inhibitor of HIV-1 integrase, an enzyme critical for viral replication. [2]

- Mechanism: It binds to the catalytic core of the integrase enzyme, preventing the "3'-end processing" and "strand transfer" steps.
- Potency: IC₅₀ values range from 0.13 to 0.3 µg/mL, making it one of the most potent natural integrase inhibitors [3].

Hepatoprotection & Anti-Inflammation (NF-κB)

In models of liver fibrosis and Hepatitis B, 4,5-diCQA inhibits the NF-κB signaling pathway. It prevents the phosphorylation of IκBα, thereby blocking the nuclear translocation of p65/p50 dimers. This suppresses the downstream expression of pro-inflammatory cytokines (TNF-α, IL-6).



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Caption: 4,5-diCQA inhibits the IKK complex, preventing NF-κB activation and subsequent cytokine storm.

Part 7: References

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